

Diethyl Malonate-2-13C: Proper Disposal Procedures

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Compound of Interest

Compound Name: Diethyl malonate-2-13C

CAS No.: 67035-94-3

Cat. No.: B1611122

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Part 1: Executive Safety Directive

CRITICAL DISTINCTION: STABLE VS. RADIOACTIVE Before initiating any disposal workflow, you must verify the isotopic nature of your material.[1] **Diethyl malonate-2-13C** contains Carbon-13, a stable, non-radioactive isotope.

- DO NOT dispose of this material in radioactive waste streams (e.g., with or
(), as this incurs unnecessary regulatory burden and exorbitant disposal costs (~10x cost multiplier).
- DO treat this material as Hazardous Chemical Waste (Organic Solvent/Reagent).

Immediate Action Required: If this material has been mixed with radioactive tracers (e.g., in a dual-labeling study), the entire mixture defaults to Mixed Waste (Radioactive + Hazardous) protocols. If used alone or with standard reagents, follow the Chemical Waste protocols below.

Part 2: Material Characterization & Hazards[2][3]

Effective disposal requires understanding the physicochemical properties that dictate waste stream compatibility. **Diethyl malonate-2-13C** is chemically identical to its unlabeled counterpart regarding toxicity and flammability.

Table 1: Physicochemical & Safety Profile

Property	Value / Classification	Operational Implication
CAS Number	67035-94-3 (Labeled) / 105-53-3 (Unlabeled)	Use CAS 105-53-3 for general chemical compatibility lookups if labeled data is scarce.
Flash Point	93°C (199.4°F) - Closed Cup	Combustible Liquid (Class IIIB). High flash point means it is not Flammable Class I, but it burns if heated.
Density	1.055 g/mL	Slightly denser than water. Sinks in aqueous phases.
Water Solubility	~20 g/L	Partially soluble. Do not pour down drains.[2][3]
EPA Waste Code	None (unless mixed)	Not P-listed or U-listed. Classify as "Non-Halogenated Organic."
GHS Hazards	H319 (Eye Irritant), H402 (Aquatic Toxicity)	Requires eye protection.[4] Strict "No Drain Disposal" policy.

Part 3: Disposal Decision Logic

The following workflow illustrates the decision-making process for segregating **Diethyl malonate-2-13C** waste. This logic prevents cross-contamination of waste streams and ensures regulatory compliance (RCRA/EPA).



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Figure 1: Decision matrix for segregating stable isotope waste. Note that "Stable" status allows for standard chemical disposal paths.

Part 4: Step-by-Step Operational Protocol

Pre-Disposal Assessment[4][8]

- **Verify Purity:** If the **Diethyl malonate-2-13C** is a leftover reagent in the original bottle, it can often be disposed of in that bottle if the cap is secure.
- **Check Mixtures:** If the material is part of a reaction mixture (e.g., Knoevenagel condensation filtrate), identify the other solvents.
 - **Scenario A (Common):** Mixed with Ethanol or Ethyl Acetate.

Non-Halogenated Stream.
 - **Scenario B:** Mixed with Dichloromethane (DCM).

Halogenated Stream.

Containerization

- **Vessel Type:** Use High-Density Polyethylene (HDPE) or Glass containers. Diethyl malonate is compatible with standard safety solvent cans (Justrite™ type).
- **Headspace:** Leave at least 10% headspace in the container to allow for thermal expansion.
- **Closure:** Ensure caps are screw-top and chemically resistant (polypropylene or phenolic with PTFE liner).

Labeling (The "Chain of Custody")

Accurate labeling is the primary defense against downstream accidents.

- **Chemical Name:** Write out "Diethyl malonate" fully. Do not use abbreviations like "DEM".
- **Isotope Notation:** While not strictly required for safety (since it's stable), adding "(13C-labeled)" aids inventory tracking and prevents false alarms if the waste is mass-spec

analyzed later.

- Hazard Checkboxes: Mark "Irritant" and "Combustible/Flammable" (if mixed with lower flashpoint solvents).

Storage & Pickup

- Location: Store in a Satellite Accumulation Area (SAA) within a secondary containment tray.
- Segregation: Keep away from strong oxidizers (e.g., nitric acid, perchlorates) as Diethyl malonate is an organic fuel source.

Part 5: Scientific Context & Fate

Understanding the fate of your waste ensures you understand the why behind the procedure.

The Incineration Pathway: The standard industry disposal method for **Diethyl malonate-2-13C** is thermal oxidation (incineration). Because the isotope is stable, it behaves identically to standard carbon during combustion.

Reaction:

Environmental Impact: The

produced is non-toxic and naturally occurring (approx. 1.1% of all atmospheric carbon is Carbon-13). There is no radiological hazard released into the atmosphere. This validates the decision to use standard chemical waste streams rather than radioactive ones.

References

- U.S. Environmental Protection Agency (EPA). (2023). Defining Hazardous Waste: Listed, Characteristic and Mixed Radiological Wastes. RCRA Regulations.[5] Retrieved from [[Link](#)]
- National Institutes of Health (NIH). (2022). Waste Disposal Guide: Multihazardous Waste. Division of Environmental Protection. Retrieved from [[Link](#)]

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